

A Comparative Analysis of Antifungal Efficacy: 1-Undecanoylglycerol Versus Other Medium-Chain Monoglycerides

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Compound of Interest

Compound Name: 1-Undecanoylglycerol

Cat. No.: B3026069

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This guide provides an objective comparison of the antifungal efficacy of **1-Undecanoylglycerol** (monolaurin) against other medium-chain monoglycerides, specifically monocaprin and monocaprylin. The information presented herein is a synthesis of findings from multiple in vitro studies, offering a valuable resource for those engaged in the discovery and development of novel antifungal agents.

Medium-chain monoglycerides, esters of glycerol and medium-chain fatty acids, have garnered significant attention for their broad-spectrum antimicrobial properties. Their primary mechanism of action involves the disruption of the lipid bilayer of microbial cell membranes, a physical mode of action that may circumvent the development of resistance. This guide focuses on their activity against *Candida albicans*, a prevalent fungal pathogen.

Quantitative Comparison of Antifungal Efficacy

The antifungal efficacy of these compounds is commonly quantified by the Minimum Inhibitory Concentration (MIC), which represents the lowest concentration of an agent that inhibits the visible growth of a microorganism. The following table summarizes the reported MIC values for **1-Undecanoylglycerol** (monolaurin), monocaprin, and monocaprylin against *Candida albicans*. It is important to note that these values are compiled from various studies and may reflect different experimental conditions.

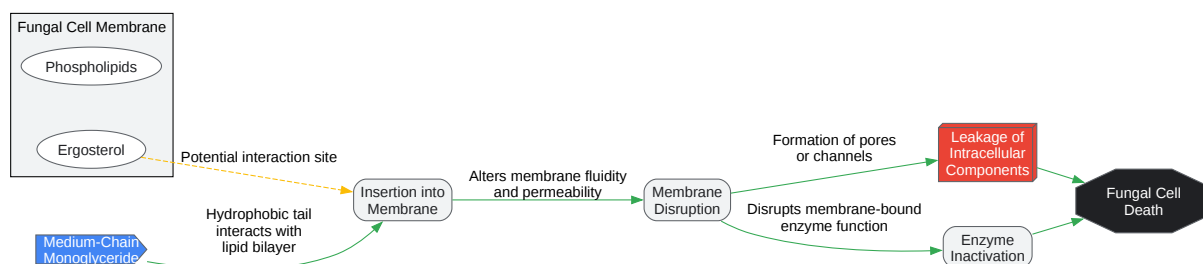
| Monoglyceride (Fatty Acid Chain Length) | Candida albicans MIC Range (µg/mL) | Candida albicans MIC Range (µM) | Reference(s) |
|---|---------------------------------------|------------------------------------|--------------|
| 1-Monocaprylin (C8) | Not widely reported | Not widely reported | |
| 1-Monocaprin (C10) | 310 - 630 | 1210 - 2460 | |
| 1-Undecanoylglycerol (Monolaurin) (C11/C12) | 17 - 34 | 62.5 - 125 | |

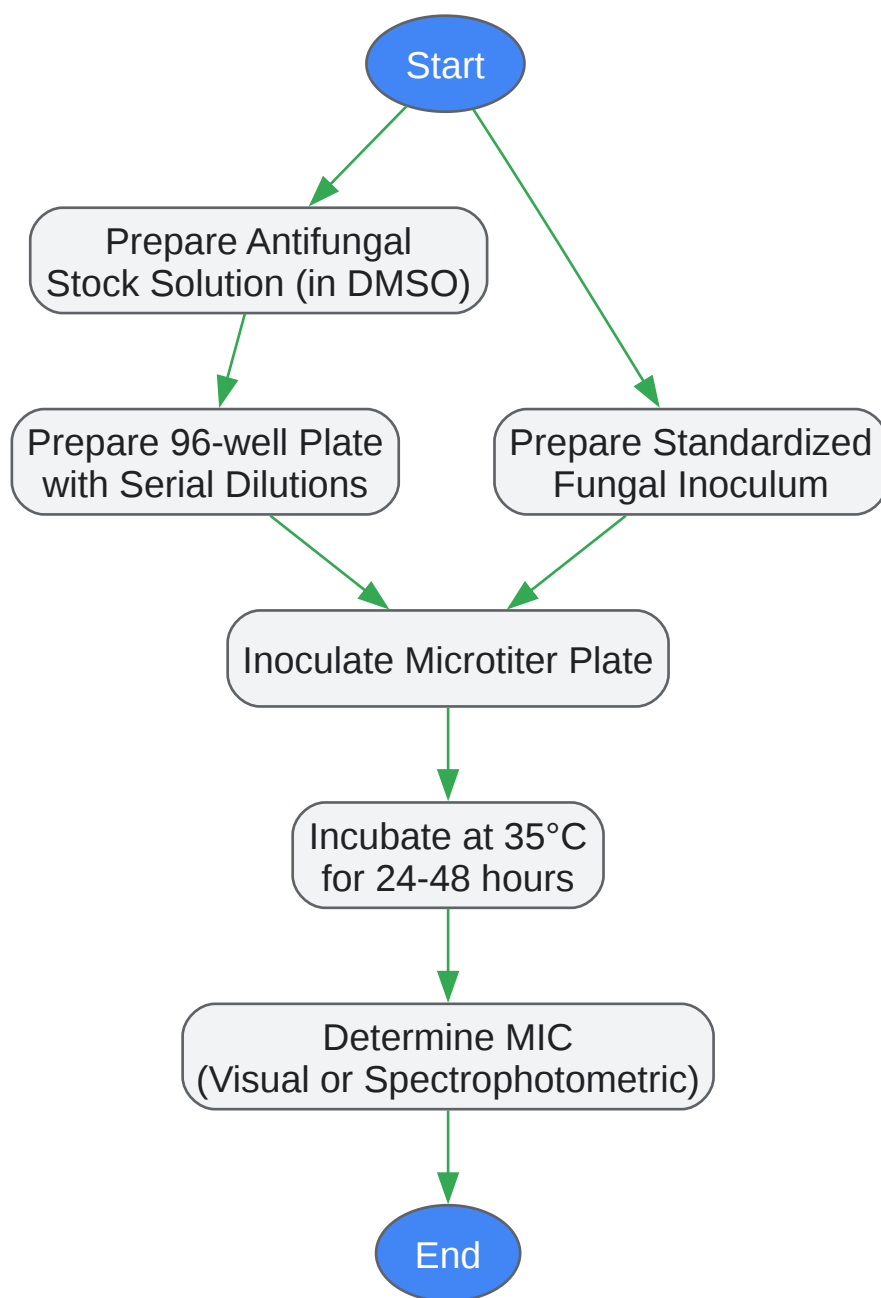
Note: The MIC values for monocaprin were converted from mg/mL assuming a density similar to water. The molar masses used for conversion are approximately: Monocaprylin (218.3 g/mol), Monocaprin (246.4 g/mol), and Monolaurin (274.4 g/mol).

From the available data, **1-Undecanoylglycerol** (monolaurin) demonstrates a significantly lower MIC against *Candida albicans* compared to monocaprin, suggesting a higher in vitro antifungal potency. Data for monocaprylin against *Candida albicans* is not as readily available in the reviewed literature.

Mechanism of Antifungal Action: Fungal Membrane Disruption

The primary antifungal mechanism of medium-chain monoglycerides is the disruption of the fungal cell membrane's integrity. This process is initiated by the insertion of the monoglyceride molecules into the lipid bilayer, leading to a cascade of events that ultimately result in cell death.





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